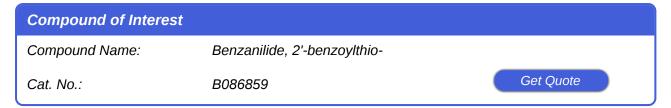


Technical Guide: Benzanilide, 2'-benzoylthio-(N,S-Dibenzoyl-2-aminothiophenol)

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzanilide, 2'-benzoylthio-, also known by its systematic name N,S-Dibenzoyl-2-aminothiophenol, is a chemical compound of interest in organic synthesis and medicinal chemistry. Its structure, featuring both an amide and a thioester functional group, makes it a versatile intermediate for the synthesis of various heterocyclic compounds, particularly benzothiazoles. This document provides a comprehensive overview of its chemical identifiers, physicochemical properties, a plausible synthetic pathway with a detailed experimental protocol, and a summary of the biological activities of related compounds.

Chemical Identifiers and Properties

Precise identification of a chemical compound is critical for research and development. The primary identifiers and key physicochemical properties for **Benzanilide**, **2'-benzoylthio-** are summarized below.

Table 1: Chemical Identifiers for Benzanilide, 2'-benzoylthio-



Identifier	Value
CAS Number	1047-61-6[1]
Systematic Name	N,S-Dibenzoyl-2-aminothiophenol
Molecular Formula	C ₂₀ H ₁₅ NO ₂ S[1]
Molecular Weight	333.41 g/mol [1]
PubChem CID	13977[1]
InChI	InChI=1S/C20H15NO2S/c22-19(15-9-3-1-4-10- 15)21-17-13-7-8-14-18(17)24-20(23)16-11-5-2- 6-12-16/h1-14H,(H,21,22)[1]
InChlKey	SPSSXOLIURQSMF-UHFFFAOYSA-N[1]
SMILES	C1=CC=C(C=C1)C(=O)NC2=CC=CC=C2SC(= O)C3=CC=CC=C3[1]

Table 2: Physicochemical Properties of the Parent Compound Benzanilide

While specific experimental data for **Benzanilide**, **2'-benzoylthio-** is limited, the properties of the parent compound, benzanilide, provide a useful reference.

Property	Value
Melting Point	161-163 °C
Boiling Point	117 °C at 10 mmHg
Appearance	White crystalline solid
Solubility	Insoluble in water; soluble in ethanol, ether, and chloroform

Synthesis

The synthesis of **Benzanilide**, **2'-benzoylthio-** can be approached through the dibenzoylation of 2-aminothiophenol. This involves the acylation of both the amino and the thiol groups. The



following protocol is a plausible method based on standard organic synthesis techniques.

Experimental Protocol: Synthesis of N,S-Dibenzoyl-2-aminothiophenol

Materials:

- 2-Aminothiophenol
- Benzoyl chloride
- Pyridine (or another suitable base)
- Anhydrous diethyl ether (or other suitable aprotic solvent)
- Saturated sodium bicarbonate solution
- · Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, dropping funnel, condenser, etc.)
- Magnetic stirrer and heating mantle
- Rotary evaporator
- Recrystallization apparatus

Procedure:

- Reaction Setup: In a dry round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 2-aminothiophenol (1 equivalent) in anhydrous diethyl ether.
- Addition of Base: Add pyridine (2.2 equivalents) to the solution and cool the mixture in an ice bath.
- Addition of Benzoyl Chloride: Slowly add benzoyl chloride (2.2 equivalents) dropwise to the stirred solution. An exothermic reaction is expected. Maintain the temperature below 10 °C



during the addition.

- Reaction: After the addition is complete, allow the reaction mixture to warm to room temperature and stir for several hours (e.g., 4-6 hours) to ensure the completion of the dibenzoylation.
- Work-up:
 - Quench the reaction by slowly adding water.
 - Separate the organic layer.
 - Wash the organic layer sequentially with 1M HCl, saturated sodium bicarbonate solution, and brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
 - Filter off the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator.
 - The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) to yield pure N,S-Dibenzoyl-2-aminothiophenol.

Diagram 1: Proposed Synthesis of Benzanilide, 2'-benzoylthio-

Caption: Synthetic scheme for N,S-Dibenzoyl-2-aminothiophenol.

Reactivity and Potential Applications

N-benzoyl-1,2-aminothiophenol, a related mono-acylated intermediate, has been shown to convert to 2-phenyl benzothiazole in an aqueous environment[2]. This suggests that **Benzanilide, 2'-benzoylthio-** could also serve as a precursor to benzothiazole derivatives through intramolecular cyclization, potentially involving the cleavage of the thioester bond.



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